

Navigating Precision: A Technical Guide to Metolachlor-d11

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Compound of Interest

Compound Name: Metolachlor-d11

Cat. No.: B15294531

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This technical guide serves as a comprehensive resource for researchers, scientists, and professionals in drug development on the chemical properties and analytical applications of **Metolachlor-d11**. Given that "**Metolachlor-d11**" can refer to several isotopically labeled compounds, this document clarifies the distinct forms, their corresponding identifiers, and their principal roles as internal standards in quantitative analysis.

Core Compound Identification

Metolachlor is a widely used herbicide for controlling grass and broadleaf weeds in various crops.[1][2] Its deuterated analogues are synthesized for use in analytical testing, primarily to improve the accuracy of quantification methods.[3] It is crucial to distinguish between the different deuterated forms of Metolachlor, as their chemical properties and intended uses may vary. The most common variants are Metolachlor-(2-ethyl-6-methylphenyl-d11) and a deuterated form of a Metolachlor metabolite, Metolachlor OA.

The following table summarizes the key quantitative data for the prominent deuterated forms of Metolachlor.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Metolachlor-(2-ethyl-6-methylphenyl-d11)	1632119-30-2	C ₁₅ D ₁₁ H ₁₁ ClNO ₂	294.86
Metolachlor OA-d11	2714437-06-4	C ₁₅ H ₁₀ D ₁₁ NO ₄	290.4
Metolachlor-d11 ESA sodium salt	-	C ₁₅ H ₁₁ D ₁₁ NO ₅ Na	362.46

Application in Analytical Chemistry

Deuterated standards like **Metolachlor-d11** are fundamental to the analytical technique of isotope dilution mass spectrometry (IDMS). These compounds are chemically identical to their non-labeled counterparts but have a higher mass due to the presence of deuterium atoms. This property allows them to be distinguished by a mass spectrometer.

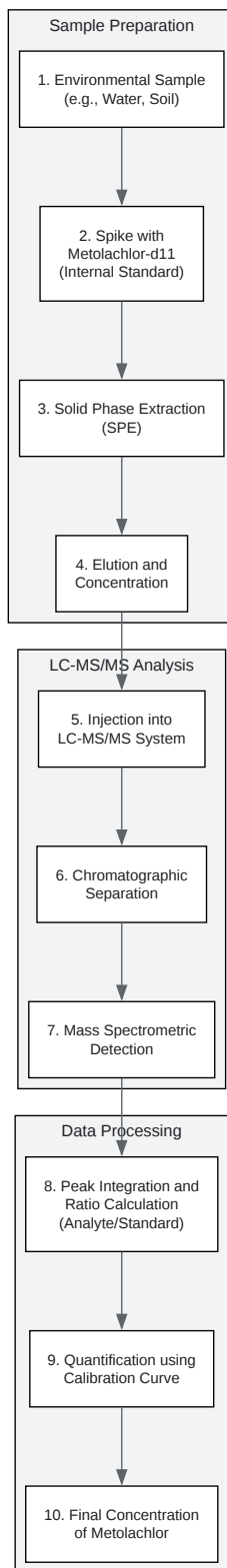
The primary application of **Metolachlor-d11** is as an internal standard in analytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), to quantify levels of Metolachlor and its metabolites in various matrices, including environmental samples (e.g., water, soil) and agricultural products.^[4] By adding a known amount of the deuterated standard to a sample before processing, any loss of the target analyte during sample preparation and analysis can be accurately corrected, thereby minimizing matrix effects and improving the precision of the results.

Due to their function as analytical standards, these compounds are not used in studies of biological activity or signaling pathways. The biological effects of the herbicide are studied using the non-labeled form, Metolachlor.^[1]

Experimental Workflow for Herbicide Residue Analysis

The following diagram illustrates a typical experimental workflow for the quantification of Metolachlor in an environmental sample using **Metolachlor-d11** as an internal standard.

Workflow for Metolachlor Quantification using Metolachlor-d11



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Caption: General workflow for herbicide residue analysis.

Detailed Experimental Protocol: An Exemplar

The following is a generalized protocol for the determination of Metolachlor in water samples, illustrating the use of a deuterated internal standard. This protocol is based on common methodologies found in the literature.^[5]

Objective: To quantify the concentration of Metolachlor in a water sample using LC-MS/MS with **Metolachlor-d11** as an internal standard.

Materials:

- Water sample
- Metolachlor analytical standard
- **Metolachlor-d11** internal standard solution (e.g., 1 µg/mL in methanol)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid
- Deionized water
- Solid Phase Extraction (SPE) cartridges (e.g., C18)
- LC-MS/MS system

Procedure:

- Sample Preparation:
 - Measure a precise volume of the water sample (e.g., 100 mL).
 - Add a known volume of the **Metolachlor-d11** internal standard solution to the sample to achieve a specific concentration (e.g., 100 ng/L).
 - Condition the SPE cartridge according to the manufacturer's instructions.

- Load the spiked water sample onto the SPE cartridge.
- Wash the cartridge to remove interfering substances.
- Elute the analyte and internal standard from the cartridge using an appropriate solvent (e.g., methanol).
- Evaporate the eluate to near dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a known volume of a suitable solvent mixture (e.g., 1 mL of 50:50 methanol:water) for LC-MS/MS analysis.
- Instrumental Analysis:
 - Set up the LC-MS/MS system with a suitable chromatographic column and mobile phases for the separation of Metolachlor.
 - Optimize the mass spectrometer parameters for the detection of both Metolachlor and **Metolachlor-d11** (precursor and product ions).
 - Inject the prepared sample extract into the LC-MS/MS system.
- Data Analysis and Quantification:
 - Integrate the chromatographic peaks for both Metolachlor and **Metolachlor-d11**.
 - Calculate the peak area ratio of Metolachlor to **Metolachlor-d11**.
 - Prepare a calibration curve using a series of standards containing known concentrations of Metolachlor and a constant concentration of **Metolachlor-d11**.
 - Plot the peak area ratio against the concentration of the Metolachlor standards.
 - Determine the concentration of Metolachlor in the sample by comparing its peak area ratio to the calibration curve.

This technical guide provides a foundational understanding of **Metolachlor-d11**, emphasizing its critical role in enhancing the accuracy and reliability of analytical measurements. For specific

applications, researchers should consult detailed, validated methods and the documentation provided with the certified reference materials.

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